

Safety, handling, and storage of 2-Chloro-5-hydroxypyridine

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Compound of Interest

Compound Name: 2-Chloro-5-hydroxypyridine

Cat. No.: B185701

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An In-depth Technical Guide to the Safety, Handling, and Storage of 2-Chloro-5-hydroxypyridine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only. It is not a substitute for a formal Safety Data Sheet (SDS) or professional safety training. Always consult the official SDS provided by the manufacturer and adhere to all institutional and regulatory safety protocols before handling this chemical.

Introduction

2-Chloro-5-hydroxypyridine (CAS No: 41288-96-4) is a versatile heterocyclic organic compound.^{[1][2]} Its unique structure, featuring a pyridine ring substituted with both a chlorine atom and a hydroxyl group, makes it a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2][3]} The reactivity of these functional groups allows for a variety of chemical transformations, including nucleophilic substitutions and coupling reactions, which are crucial for developing new therapeutic agents and crop protection products.^{[1][2]} Given its role in research and development, a thorough understanding of its safety, handling, and storage is paramount for all personnel.

Chemical & Physical Properties

A summary of the key physical and chemical properties of **2-Chloro-5-hydroxypyridine** is provided below.





Property	Value	Source
Molecular Formula	C ₅ H ₄ ClNO	[1][4][5][6]
Molecular Weight	129.54 - 129.55 g/mol	[1][5][6]
Appearance	White to light yellow or cream to brown crystals or powder.[1][7]	[1][7]
Melting Point	159 °C (decomposes)	[4]
Boiling Point	190 °C @ 760 mmHg	[8]
Flash Point	109 °C / 228.2 °F	[8]
Purity	≥ 96.0% (GC), ≥ 98% (HPLC)	[1][7]
Synonyms	2-Chloro-5-pyridinol, 6-chloropyridin-3-ol	[1][5]

Safety and Hazard Information

2-Chloro-5-hydroxypyridine is classified as a hazardous chemical.[8] Exposure can lead to adverse health effects.

GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

Category	Code	Hazard Statement	Pictogram
Skin Corrosion/Irritation	H315	Causes skin irritation. [5][9]	 alt text
Serious Eye Damage/Irritation	H319	Causes serious eye irritation. [5][9]	 alt text
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation. [5][9]	 alt text
Acute Toxicity (Oral)	H302	Harmful if swallowed. [8][9]	 alt text

Precautionary Statements

Key precautionary statements for handling this compound include:

- Prevention: P261 (Avoid breathing dust), P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).
[5][9][10]
- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
[5][9][10]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).
[5][9][10]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).
[5][9][10]

Toxicological Information

- Acute Effects: The compound is harmful if swallowed.[9] It causes irritation to the skin, eyes, mucous membranes, and upper respiratory tract.[8][9]
- Chronic Effects: There is currently no data available to indicate that repeated or prolonged exposure aggravates existing medical conditions.[9]

Handling and Personal Protective Equipment (PPE)

Safe handling of **2-Chloro-5-hydroxypyridine** requires strict adherence to safety protocols, including the use of engineering controls and appropriate PPE.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area.[8][11] A certified chemical fume hood is required for all procedures involving the solid material to prevent inhalation of dust.[12][13]
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8][10][11]

Recommended Personal Protective Equipment (PPE)

The following table summarizes the minimum PPE required for handling **2-Chloro-5-hydroxypyridine**.

PPE Category	Item	Specification / Standard
Eye & Face Protection	Safety Goggles	Tight-sealing, compliant with OSHA 29 CFR 1910.133 or European Standard EN166. [8] [10] [12]
Hand Protection	Chemical-Resistant Gloves	Nitrile, neoprene, or other impervious gloves are mandatory. Inspect before use. [9] [12] [13]
Body Protection	Laboratory Coat	A flame-resistant, full-length lab coat should be worn to protect skin and clothing. [12] [13]
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if there is a potential for dust generation outside of a fume hood. [8] [12]
Footwear	Closed-Toe Shoes	Required at all times in the laboratory. [12]

Storage and Stability

Proper storage is critical to maintain the integrity of the compound and ensure safety.

Storage Conditions

The following table outlines the recommended storage conditions.

Parameter	Recommendation
Temperature	Store at room temperature or refrigerated between 0-8 °C.[1][2] Always check the manufacturer's specific recommendation.
Atmosphere	Store in an inert atmosphere.[14]
Container	Keep container tightly closed in a dry, cool, and well-ventilated place.[4][8][11]
General	Store locked up and away from incompatible materials.[8][9]

Stability and Incompatibilities

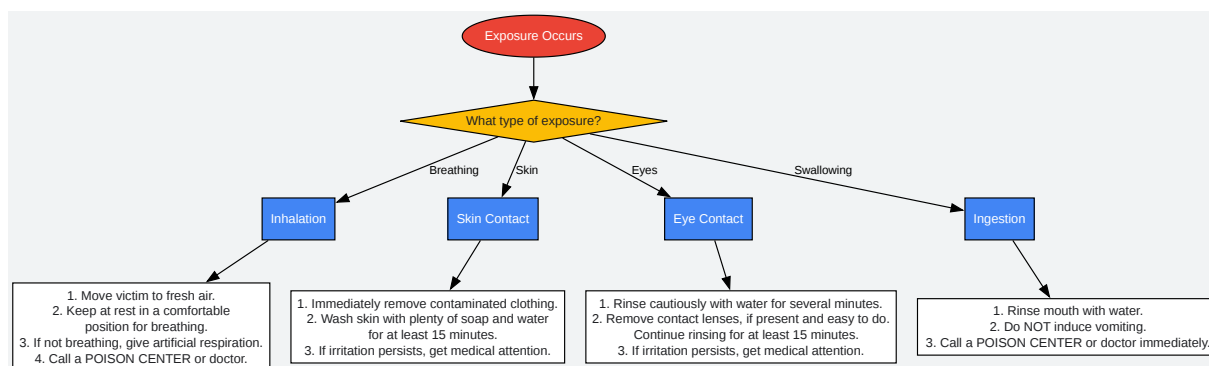
- **Stability:** The compound is stable under normal, recommended storage conditions.[8][11]
- **Conditions to Avoid:** Avoid dust formation, excess heat, and high temperatures.[8][9][11]
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and strong bases.[8][9][11][15]

Emergency Procedures

In the event of an emergency, follow these first-aid and spill response protocols.

First-Aid Measures

A decision tree for first-aid response is provided below.



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Caption: First-aid decision tree for exposure to **2-Chloro-5-hydroxypyridine**.

- General Advice: In all cases, show the Safety Data Sheet to the attending physician.[4]
- Inhalation: Move the person to fresh air.[4][8] If breathing is difficult or stops, provide artificial respiration.[4][8] Seek medical attention.[8]
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes.[4][10] Remove all contaminated clothing.[9] If skin irritation occurs, get medical advice.[8][10]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[4][8] Remove contact lenses if present and easy to do.[8] If eye irritation persists, seek medical attention.[8][10]
- Ingestion: Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a POISON CENTER or doctor if you feel unwell.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][11]
- Hazardous Combustion Products: Thermal decomposition can release irritating and toxic gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[8][11]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[11\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[\[4\]](#) Avoid breathing dust and contact with skin or eyes.[\[4\]](#)[\[15\]](#) Wear full personal protective equipment.[\[4\]](#)
- Environmental Precautions: Prevent the product from entering drains or waterways.[\[4\]](#)
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust formation, and shovel it into a suitable, labeled container for disposal.[\[10\]](#)[\[16\]](#) Clean the spill area thoroughly.[\[15\]](#)

Experimental Protocol: General Laboratory Handling

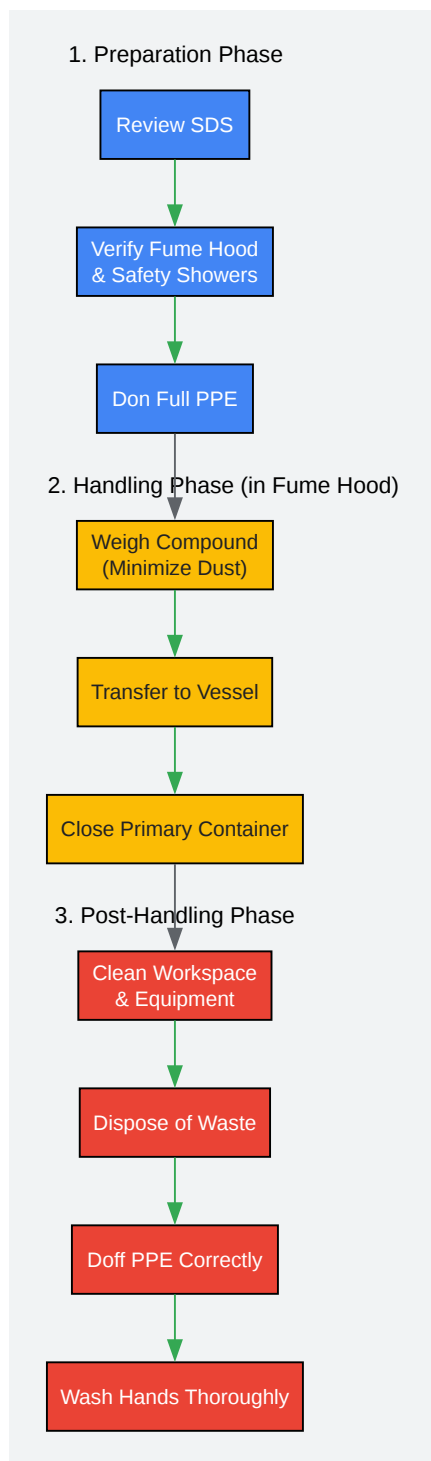
This section provides a detailed methodology for the safe handling of **2-Chloro-5-hydroxypyridine** in a laboratory setting. This workflow is critical for minimizing exposure and ensuring procedural safety.

Detailed Handling Protocol

- Preparation (Pre-Handling):
 - Review the Safety Data Sheet (SDS) thoroughly before beginning any work.[\[13\]](#)
 - Ensure a chemical fume hood is certified and operational.[\[12\]](#) The workspace inside the hood must be clean and uncluttered.
 - Verify that an eyewash station and safety shower are unobstructed and accessible.[\[12\]](#)
 - Assemble all necessary equipment (glassware, spatulas, weighing paper, etc.) and place it within the fume hood.
 - Don all required personal protective equipment (PPE) as specified in Section 4.2 before entering the lab area where the chemical is stored or used.[\[12\]](#)

- Handling (Weighing and Transfer):
 - Conduct all manipulations of the solid compound, including weighing and transfer, inside the certified chemical fume hood.[\[12\]](#)
 - To weigh the compound, place a tared weigh boat or anti-static weighing paper on the balance inside the hood.
 - Carefully use a clean spatula to transfer the desired amount of **2-Chloro-5-hydroxypyridine** from its storage container to the weigh boat. Perform this action slowly to minimize dust generation.
 - Securely close the main storage container immediately after extracting the material.[\[12\]](#)
 - To transfer the weighed solid to a reaction vessel, gently tap the weighing paper or use the spatula to guide the powder into the vessel, again avoiding aerosolization.
- Post-Handling and Cleanup:
 - After the transfer is complete, decontaminate any reusable equipment (like spatulas) according to standard laboratory procedures.
 - Wipe down the work surface inside the fume hood with an appropriate cleaning agent.
 - Dispose of any contaminated disposable items (weighing paper, gloves, etc.) in a designated hazardous waste container.[\[12\]](#)
 - Properly remove PPE, starting with gloves (turning them inside out), followed by the lab coat. Wash hands thoroughly with soap and water for at least 20 seconds after all work is complete.[\[12\]](#)

Safe Handling Workflow Diagram



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Caption: Step-by-step workflow for the safe handling of **2-Chloro-5-hydroxypyridine**.

Disposal Considerations

Chemical waste must be disposed of in accordance with all local, regional, and national hazardous waste regulations.[10][17] Do not empty into drains.[10] Puncture empty containers to prevent re-use and dispose of them at an authorized landfill or via an approved waste disposal plant.[8][17]

Transportation Information

For transport, **2-Chloro-5-hydroxypyridine** may be classified under designations such as "CORROSIVE LIQUID, FLAMMABLE, N.O.S." with a hazard class of 8.[4] Always consult the specific shipping regulations (e.g., ADR/RID, IMDG, IATA) for complete and accurate transportation information.[4]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinno.com [nbinno.com]
- 4. Page loading... [guidechem.com]
- 5. 2-Chloro-5-hydroxypyridine | C₅H₄ClNO | CID 819821 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Chloro-5-hydroxypyridine | 41288-96-4 | FC00525 [biosynth.com]
- 7. 2-Chloro-5-hydroxypyridine, 97% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 8. fishersci.com [fishersci.com]
- 9. jubilantingrevia.com [jubilantingrevia.com]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
- 12. benchchem.com [benchchem.com]

- 13. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 14. 41288-96-4|2-Chloro-5-hydroxypyridine|BLD Pharm [[bldpharm.com](https://www.bldpharm.com)]
- 15. [jubilantingrevia.com](https://www.jubilantingrevia.com) [[jubilantingrevia.com](https://www.jubilantingrevia.com)]
- 16. [cdhfinechemical.com](https://www.cdhfinechemical.com) [[cdhfinechemical.com](https://www.cdhfinechemical.com)]
- 17. [datasheets.scbt.com](https://www.datasheets.scbt.com) [[datasheets.scbt.com](https://www.datasheets.scbt.com)]
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